

An In-depth Technical Guide to the Physical Properties of 2,3-Diethylpyrazine

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Compound of Interest

Compound Name: 2,3-Diethylpyrazine

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Abstract

2,3-Diethylpyrazine is a heterocyclic aromatic organic compound with notable applications in the flavor and fragrance industries. A comprehensive understanding of its physical properties is crucial for its application, synthesis, and quality control. This guide provides a detailed overview of the key physical characteristics of **2,3-diethylpyrazine**, supported by tabulated data and generalized experimental protocols for their determination.

Core Physical Properties

2,3-Diethylpyrazine is typically a colorless to pale yellow liquid at room temperature.^[1] It possesses a characteristic earthy, nutty, and baked potato-like odor.^[1]

Quantitative Physical Data

The following table summarizes the key physical properties of **2,3-diethylpyrazine** compiled from various sources.

Physical Property	Value	Units	Source(s)
Molecular Weight	136.19	g/mol	[1][2][3]
Boiling Point	180 - 182	°C at 760 mmHg	[1][2][3][4][5][6]
Density	0.963	g/mL at 25 °C	[2][3][5][6]
	0.956 - 0.976		[1]
Refractive Index	1.5	n _{20/D}	[2][3][5][6]
	1.492 - 1.509		[1][4]
Solubility	Soluble in water, oils, and organic solvents. [1][4] Miscible in ethanol.[1]		
	4458	mg/L in water at 25 °C	[4][7]
Flash Point	71	°C (closed cup)	[2][3]
	159.8	°F (closed cup)	[3]
Vapor Pressure	1.033	mmHg at 25 °C (estimated)	[7]
logP (Octanol/Water Partition Coefficient)	1.51		[1]

Experimental Protocols for Property Determination

While specific experimental reports for **2,3-diethylpyrazine** are not readily available, the following are generalized, standard laboratory protocols that can be employed to determine the key physical properties of liquid organic compounds like **2,3-diethylpyrazine**.

Boiling Point Determination (Thiele Tube Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

Methodology:

- A small amount of **2,3-diethylpyrazine** is placed in a small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
- The test tube is attached to a thermometer and immersed in a heating bath (e.g., a Thiele tube filled with mineral oil) to ensure uniform heating.
- The bath is heated gently. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is continued until the bubbling is rapid and continuous.
- The heat source is then removed, and the bath is allowed to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

Density Measurement (Pycnometer Method)

Density is the mass of a substance per unit volume.

Methodology:

- A clean, dry pycnometer (a small glass flask of known volume) is weighed accurately.
- The pycnometer is filled with **2,3-diethylpyrazine**, ensuring no air bubbles are present.
- The filled pycnometer is placed in a thermostatic bath at a specific temperature (e.g., 25 °C) until it reaches thermal equilibrium.
- The volume is adjusted precisely to the pycnometer's calibration mark.
- The pycnometer with the sample is weighed again.
- The density is calculated by dividing the mass of the sample (weight of filled pycnometer minus weight of empty pycnometer) by the known volume of the pycnometer.

Refractive Index Measurement (Abbe Refractometer)

The refractive index is a dimensionless number that describes how light propagates through a substance.

Methodology:

- The prisms of the Abbe refractometer are cleaned with a suitable solvent (e.g., ethanol or isopropanol) and a soft lens tissue.
- A few drops of **2,3-diethylpyrazine** are placed on the surface of the lower prism.
- The prisms are closed and locked.
- The instrument is adjusted to bring the dividing line between the light and dark fields into sharp focus at the crosshairs.
- The refractive index is read directly from the instrument's scale. The temperature should be controlled and recorded, as the refractive index is temperature-dependent.[8]

Solubility Assessment

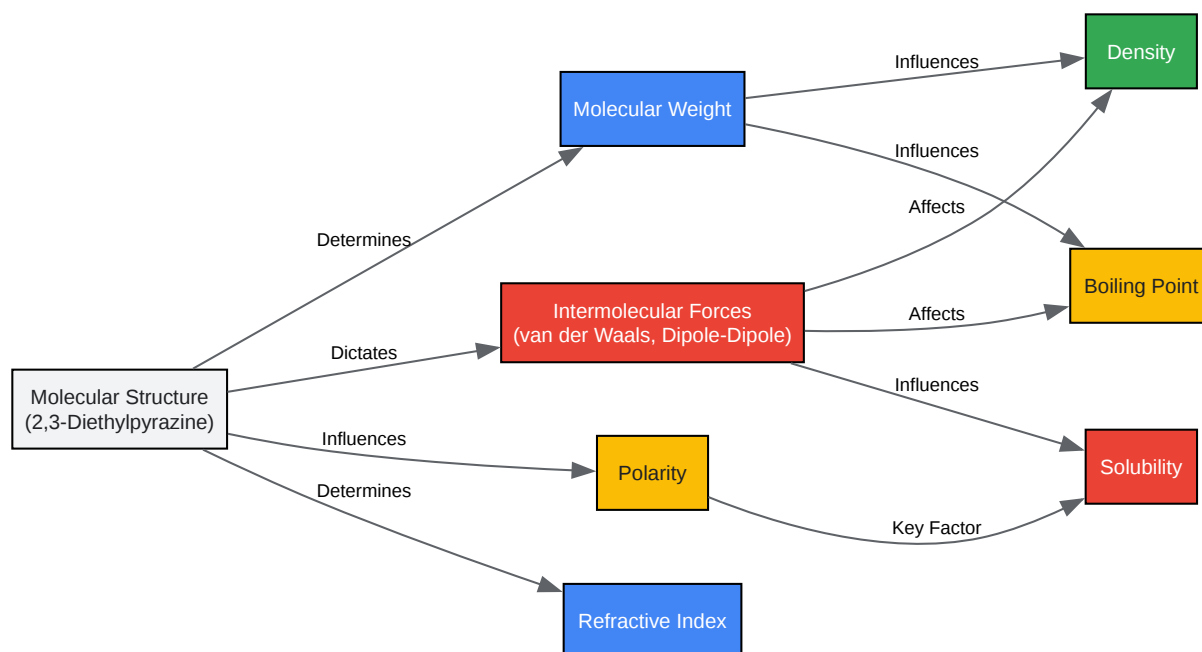
Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution.

Methodology:

- A known volume of a selected solvent (e.g., water, ethanol, various oils) is placed in a vial or test tube.
- A small, measured amount of **2,3-diethylpyrazine** is added to the solvent.
- The mixture is agitated (e.g., by stirring or vortexing) for a set period.
- The mixture is observed for the presence of a single, clear phase (indicating solubility) or the persistence of separate layers or cloudiness (indicating insolubility or partial solubility).
- For quantitative determination, incremental amounts of the solute can be added until saturation is reached, and the concentration is then calculated.

Interrelation of Physical Properties

The physical properties of a compound are interconnected and are fundamentally determined by its molecular structure. The following diagram illustrates the logical relationships between the molecular structure of **2,3-diethylpyrazine** and its key physical properties.



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Caption: Logical relationships between the molecular structure and physical properties of **2,3-diethylpyrazine**.

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